

Personal protective equipment for handling 3-(Bromomethyl)hexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Bromomethyl)hexane

Cat. No.: B12311707

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Essential Safety and Handling Guide for 3-(Bromomethyl)hexane

This guide provides immediate, essential safety protocols and logistical information for handling **3-(Bromomethyl)hexane** (CAS No. 98429-67-5), designed for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

3-(Bromomethyl)hexane is classified as a hazardous chemical. The following personal protective equipment (PPE) is mandatory to mitigate exposure risks.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation. [1] [2] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a flame-resistant lab coat.	Prevents skin contact which can cause skin irritation. [1] [4] Contaminated clothing should be removed and washed before reuse. [2]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. [4] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. [1] [4]	Minimizes inhalation of vapors which may cause respiratory irritation. [1] [3]
General Hygiene	Wash hands thoroughly after handling. An eyewash station and safety shower should be readily accessible. [4]	Prevents accidental ingestion and provides immediate first aid capability. [4] [5]

Quantitative Data

Property	Value	Source
Molecular Formula	C7H15Br	[6][7]
Molecular Weight	179.10 g/mol	[6]
CAS Number	98429-67-5	[1][7]
GHS Classification	Acute toxicity, oral (Category 4), Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2A), Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	[1]
Signal Word	Warning	[2][3][8]

Operational Plan: Handling and Storage

Handling:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[4][5]
- Ventilation: Always handle **3-(Bromomethyl)hexane** in a well-ventilated area, preferably within a chemical fume hood to minimize vapor inhalation.[4][5]
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above, including safety goggles, chemical-resistant gloves, and a lab coat.[1][2]
- Avoiding Contact: Avoid contact with skin, eyes, and clothing.[1][4] Do not breathe vapors or mist.[1][3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][8] Use non-sparking tools.[8]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2]
- In case of eye contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek medical attention if irritation persists.[2]
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][4]

Spill and Disposal Plan

Spill Containment:

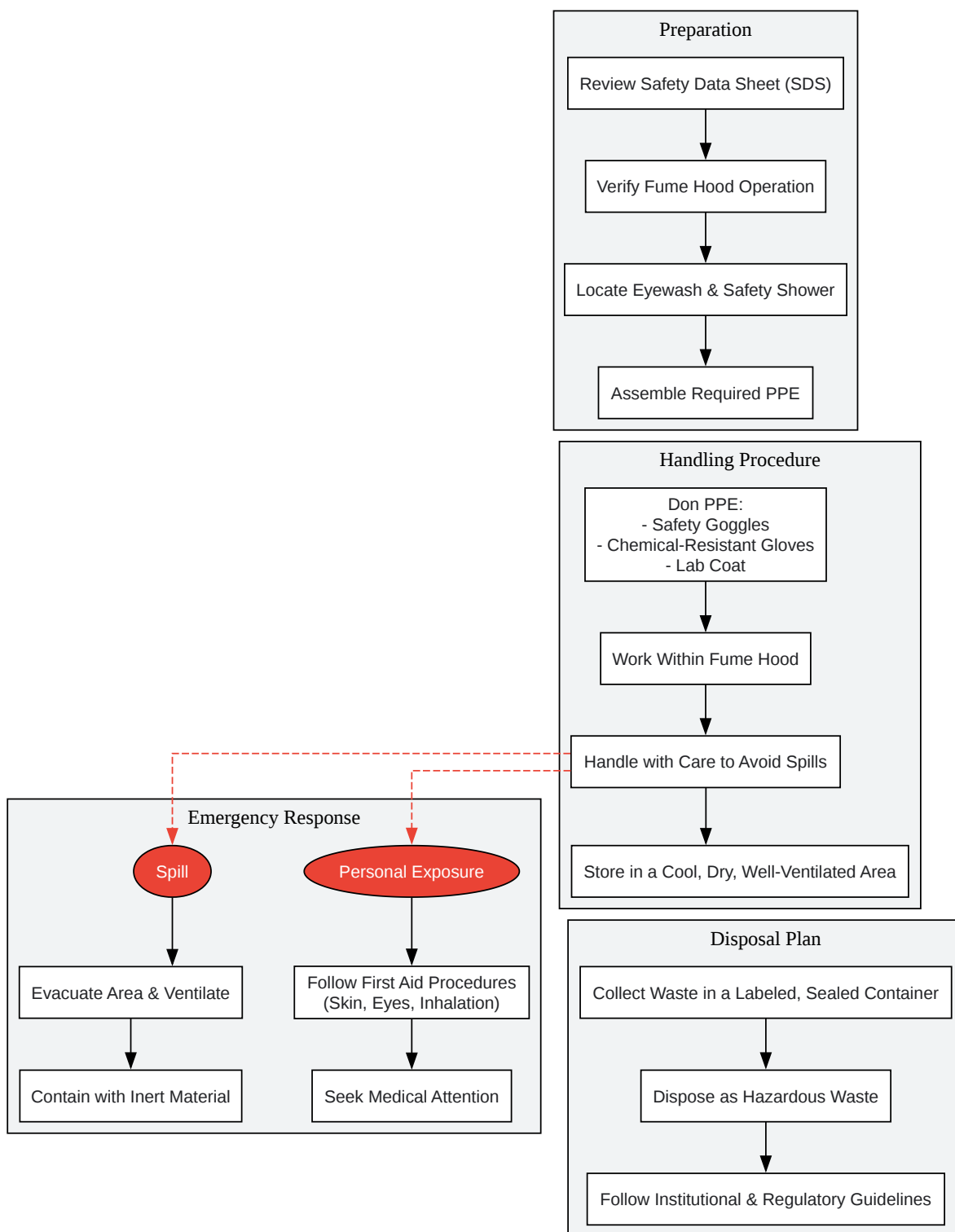
- In the event of a spill, evacuate the area and ensure adequate ventilation.[1]
- Remove all sources of ignition.[3][8]
- Prevent further leakage if it is safe to do so.[3]

Cleanup:

- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it into a suitable, labeled disposal container.[4]
- Do not let the product enter drains.[1]

Disposal:

- Dispose of **3-(Bromomethyl)hexane** and any contaminated materials as hazardous waste.
[4]
- Contact a licensed professional waste disposal service.[1][2] Follow all local, state, and federal regulations for hazardous waste disposal.[4]



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- To cite this document: BenchChem. [Personal protective equipment for handling 3-(Bromomethyl)hexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12311707#personal-protective-equipment-for-handling-3-bromomethyl-hexane]

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